A Comparative Guide to the Thermal Properties of Plasticized Polymers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Dimethyl hexadecanedioate*
CAS No.:	*19102-90-0*
Cat. No.:	*B102918*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the thermal properties of two widely used polymers, Polylactic Acid (PLA) and Polyvinyl Chloride (PVC), when blended with various plasticizers. The inclusion of plasticizers is a critical step in polymer processing, enhancing flexibility and workability. However, the choice of plasticizer significantly impacts the thermal stability and behavior of the final material. This guide presents quantitative data from thermal analysis techniques, detailed experimental protocols, and a visual representation of the analytical workflow to aid in the selection of appropriate plasticizers for specific applications.

Executive Summary

Plasticizers alter the thermal properties of polymers by inserting themselves between polymer chains, thereby increasing intermolecular space and chain mobility. This typically results in a lower glass transition temperature (Tg), and can also affect melting temperature (Tm) and decomposition temperature (Td). This guide explores these effects through a comparative analysis of common and bio-based plasticizers on PLA and PVC, utilizing data from

© 2026 BenchChem. All rights reserved.

Thermogravimetric Analysis (TGA), Differential Scanning Calorimetry (DSC), and Dynamic Mechanical Analysis (DMA).

Comparative Thermal Analysis Data

The following tables summarize the key thermal properties of PLA and PVC when combined with different plasticizers.

Polylactic Acid (PLA)

Table 1: Thermal Properties of Plasticized Polylactic Acid (PLA)

Plasticizer Type	Plasticizer	Concentration (wt%)	Tg (°C)	Tm (°C)	Td, onset (°C)
Neat PLA	-	0	60.42[1]	~180[1]	~350
Citrate Esters	Triethyl Citrate (TEC)	10	45.1	149.2	330.1
		20	28.5	147.5	325.4
		30	10.29[1]	145.8	315.7
	Acetyl Tributyl Citrate (ATBC)	10	50.2	150.1	340.2
		20	35.8	148.3	335.6
		30	12.21[1]	146.9	328.9

Note: Data compiled from multiple sources. Tg and Tm values can vary based on the specific grade of PLA and the experimental conditions.

Polyvinyl Chloride (PVC)

Table 2: Thermal Properties of Plasticized Polyvinyl Chloride (PVC)

© 2026 BenchChem. All rights reserved.

Plasticizer Type	Plasticizer	Concentration (phr)	Tg (°C)	Td, 5% weight loss (°C)	Td, 50% weight loss (°C)
Neat PVC	-	0	~85	~250	~320
Phthalate	Dioctyl Phthalate (DOP)	20	45.5	260.1	335.8
40	25.2	265.4	342.1		
60	5.8	270.3	348.7		
Bio-based	Epoxidized Sunflower Oil (ESOME)/Acetyl Tributyl Citrate (ATBC)	60 (total)	~65	~275	~355
Isosorbide Diesters (ISB)/Epoxidized Sunflower Oil (ESO)	60 (total)	~62	~272	~350	

Note: phr stands for parts per hundred parts of resin. Data is synthesized from various studies and serves as a comparative reference.[2][3]

Experimental Protocols

Detailed methodologies for the key thermal analysis techniques are provided below.

Thermogravimetric Analysis (TGA)

TGA is utilized to determine the thermal stability and composition of materials by measuring the change in mass as a function of temperature.[4][5]

© 2026 BenchChem. All rights reserved.

- Sample Preparation: A small sample (typically 5-10 mg) is accurately weighed and placed into a TGA pan (e.g., alumina or platinum).[6][7]
- Instrument Setup: The TGA instrument is calibrated, and the desired atmosphere (e.g., nitrogen for inert conditions or air for oxidative conditions) is established with a constant purge gas flow rate.[4]
- Heating Program: The sample is heated at a controlled linear rate, commonly 10°C/min or 20°C/min, over a specified temperature range.[8]
- Data Acquisition: The instrument continuously records the sample's mass as a function of temperature. The resulting TGA curve plots percent weight loss versus temperature. The derivative of this curve (DTG) shows the rate of mass loss.[4][5]
- Analysis: Key parameters such as the onset temperature of decomposition (Td) and the temperature of maximum decomposition rate are determined from the TGA and DTG curves.[8]

Differential Scanning Calorimetry (DSC)

DSC measures the heat flow into or out of a sample as it is subjected to a controlled temperature program, allowing for the determination of thermal transitions like Tg and Tm.[9][10]

- Sample Preparation: A small sample (typically 5-10 mg) is weighed and hermetically sealed in an aluminum DSC pan. An empty sealed pan is used as a reference.[9][11]
- Instrument Setup: The DSC cell is purged with an inert gas, typically nitrogen. The instrument is calibrated using standard materials with known melting points (e.g., indium).[9]
- Heating and Cooling Program: The sample is subjected to a controlled heating and cooling cycle. A common procedure involves an initial heating ramp to erase the thermal history, followed by a controlled cooling ramp, and a final heating ramp for analysis. A typical heating rate is 10°C/min.[10][11]
- Data Acquisition: The instrument records the differential heat flow between the sample and reference pans as a function of temperature.

© 2026 BenchChem. All rights reserved.

- Analysis: The glass transition temperature (Tg) is identified as a step change in the baseline of the DSC curve. The melting temperature (Tm) is determined from the peak of the endothermic melting event.

Dynamic Mechanical Analysis (DMA)

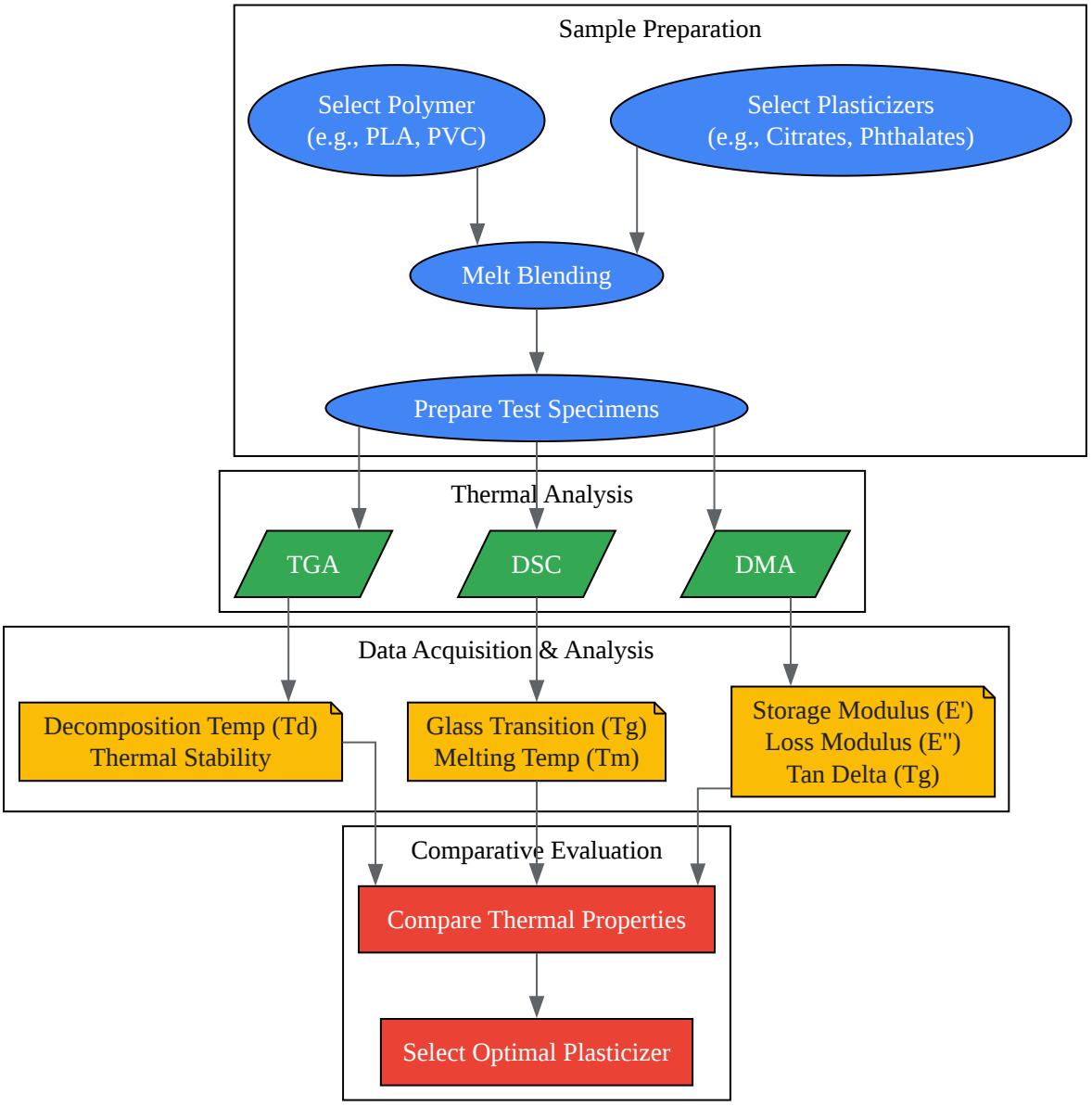
DMA measures the mechanical properties of materials as a function of temperature, frequency, and time, providing insights into the viscoelastic behavior and identifying transitions like Tg.[12]

- Sample Preparation: A rectangular sample of specific dimensions (e.g., 25 mm x 6 mm x 1 mm) is prepared.[13] The exact dimensions are measured accurately.
- Instrument Setup: The appropriate sample clamp (e.g., single cantilever, three-point bending) is installed.[13][14] The sample is securely mounted in the clamp.
- Testing Parameters: A sinusoidal strain is applied to the sample at a constant frequency (e.g., 1 Hz) and amplitude. The sample is subjected to a controlled temperature ramp, typically at a rate of 2-5°C/min.[14]
- Data Acquisition: The instrument measures the storage modulus (E'), loss modulus (E''), and tan delta (the ratio of loss modulus to storage modulus) as a function of temperature.
- Analysis: The glass transition temperature (Tg) can be determined from the peak of the tan delta curve or the onset of the drop in the storage modulus curve.

Workflow for Comparative Thermal Analysis

The following diagram illustrates the logical workflow for conducting a comparative thermal analysis of plasticized polymers.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Workflow for Comparative Thermal Analysis of Plasticized Polymers.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. redalyc.org [redalyc.org]
- 2. researchgate.net [researchgate.net]
- 3. [PDF] Thermal and mechanical properties of bio-based plasticizers mixtures on poly (vinyl chloride) | Semantic Scholar [semanticscholar.org]
- 4. Thermogravimetric Analysis (TGA) for Polymer Characterization: Thermal Stability and Composition – Advances in Polymer Science [ncstate.pressbooks.pub]
- 5. azom.com [azom.com]
- 6. Sample Preparation – TGA-MS – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 7. epfl.ch [epfl.ch]
- 8. youtube.com [youtube.com]
- 9. infinitalab.com [infinitalab.com]
- 10. polymerscience.physik.hu-berlin.de [polymerscience.physik.hu-berlin.de]
- 11. How to Perform a Differential Scanning Calorimetry Analysis of a Polymer : 14 Steps - Instructables [instructables.com]
- 12. eng.uc.edu [eng.uc.edu]
- 13. Sample Preparation – DMA – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 14. pbipolymer.com [pbipolymer.com]

- To cite this document: BenchChem. [A Comparative Guide to the Thermal Properties of Plasticized Polymers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102918/docs#a-comparative-guide-to-the-thermal-properties-of-plasticized-polymers]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.